Structure-Activity Relationship (SAR) studies of 2-(Quinolin-3-YL)ethanamine analogs

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Compound of Interest

Compound Name:	*2-(Quinolin-3-YL)ethanamine*
CAS No.:	*776333-52-9*
Cat. No.:	*B1627493*

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Structure-Activity Relationship (SAR) Guide: **2-(Quinolin-3-YL)ethanamine** Analogs in Drug Discovery

As a privileged pharmacophore in medicinal chemistry, the **2-(quinolin-3-yl)ethanamine** scaffold (CAS 776333-52-9) offers a unique combination of a lipophilic, electron-deficient heteroaromatic core (quinoline) and a flexible, basic side chain (ethanamine). This structural duality allows it to participate in critical π−π stacking interactions while maintaining the conformational flexibility required to navigate deep binding pockets.

This guide provides an objective, data-driven comparison of **2-(quinolin-3-yl)ethanamine** analogs across distinct therapeutic domains, detailing the causality behind specific structural modifications and providing self-validating experimental protocols for their evaluation.

Comparative SAR: Anti-Mycobacterial Activity

The development of novel anti-mycobacterial agents often draws inspiration from marine natural products. The N-(2-arylethyl)quinolin-3-amine skeleton, a direct structural relative of **2-**

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(quinolin-3-yl)ethanamine, was designed to mimic the AC-ring system of the marine sponge-derived alkaloid aaptamine[1].

Mechanistic Causality: The quinoline core provides the necessary lipophilicity to penetrate the thick, mycolic acid-rich cell wall of Mycobacterium tuberculosis. The ethanamine linker is critical; it acts as a flexible spacer that positions the terminal aryl group to engage with hydrophobic pockets in the mycobacterial target, while the secondary amine remains protonated at physiological pH, enhancing aqueous solubility and target affinity.

Table 1: SAR of Quinoline Analogs against M. bovis BCG

Compound / Analog	Structural Modification	MIC (μM) Aerobic	Cytotoxicity (IC50 μM, HUVEC)	Performance vs. Standard
Aaptamine	Natural marine alkaloid	12.5	4.5	High toxicity limits use
Analog 1	Full tricyclic benzo-naphthyridine	3.12	6.0	Potent, but cytotoxic
Analog 6	B-ring truncation (Quinoline AC-ring mimic)	6.25	18.0	Optimal: 3x less cytotoxic
Isoniazid	Standard First-Line Drug	0.40	>100	Benchmark

Data demonstrates that truncating the complex natural product to a simpler quinoline-ethanamine analog (Analog 6) removes the cytotoxic liabilities of the parent compound while retaining viable anti-mycobacterial activity [1].

Comparative SAR: Epigenetic Oncology (BET Bromodomain Inhibition)

Bromodomain and Extra-Terminal (BET) proteins, particularly BRD4, are critical epigenetic readers that drive the transcription of oncogenes like MYC. **2-(Quinolin-3-yl)ethanamine**

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analogs have been extensively profiled as competitive inhibitors of the BRD4 acetyl-lysine binding pocket [2].

Mechanistic Causality: The quinoline ring is precisely sized to insert into the "WPF" (Trp-Pro-Phe) hydrophobic pocket of BRD4. Positional isomerism is critical here: shifting the attachment point from the 4-position to the 3-position on the quinoline ring alters the vector of the ethanamine side chain, subtly impacting the hydrogen-bonding network with the conserved Asparagine (Asn140) residue in the binding site.

Table 2: Binding Affinities of Quinoline Analogs to BRD4

Compound	Scaffold Modification	BRD4 BD1 Binding (Ki, nM)	BRD4 BD2 Binding (Ki, nM)	Cell Growth Inhibition (MV4;11, IC50 nM)
Compound 31	Quinolin-4-yl system	12	15	8
Compound 34	Quinolin-3-yl system	387	476	>1000
JQ1	Standard BET Inhibitor	~10	~10	~50

While the quinolin-4-yl isomer (Compound 31) achieves low-nanomolar potency, the quinolin-3-yl analog (Compound 34) demonstrates a drop in affinity, highlighting the strict spatial constraints of the WPF pocket [2].

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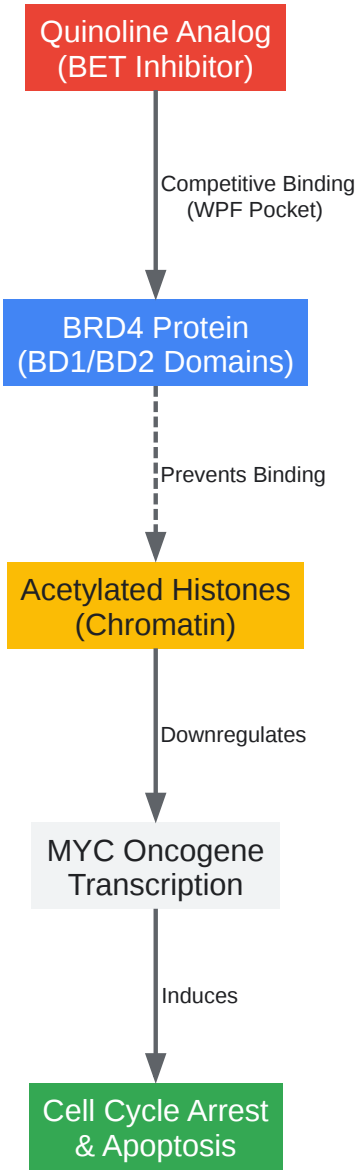

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Mechanism of action for quinoline-based BET inhibitors blocking BRD4 to induce apoptosis.

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Self-Validating Experimental Methodologies

To ensure scientific rigor, the following protocols are designed as self-validating systems, incorporating internal controls and mechanistic rationales for each step.

Protocol A: Synthesis of N-Substituted **2-(Quinolin-3-yl)ethanamine** Analogs via Reductive Amination

This protocol details the functionalization of the ethanamine side chain to explore the SAR of the terminal aryl group.

- Imine Formation: Dissolve 1.0 eq of **2-(quinolin-3-yl)ethanamine** and 1.1 eq of the target aryl aldehyde in anhydrous dichloromethane (DCM).
    - Causality: Anhydrous DCM is mandated to prevent the hydrolysis of the transient imine intermediate, driving the condensation equilibrium forward.
- Selective Reduction: Cool the reaction to 0°C and add 1.5 eq of Sodium triacetoxyborohydride (NaBH(OAc)3) portion-wise.
    - Causality: NaBH(OAc)3 is explicitly chosen over NaBH4. Its steric bulk and electron-withdrawing acetate groups make it a milder reducing agent, ensuring it selectively reduces the protonated iminium ion without reducing the unreacted aldehyde precursor or disrupting the quinoline core.
- Quenching & Validation: Quench the reaction with saturated aqueous NaHCO3.
    - Self-Validation Step: Monitor completion via TLC using a ninhydrin stain (which will turn purple for the secondary amine product). Confirm structural integrity via 1H-NMR by verifying the disappearance of the aldehyde proton signal (~9.5-10.0 ppm) and the appearance of the new benzylic CH2 protons (~3.8 ppm).

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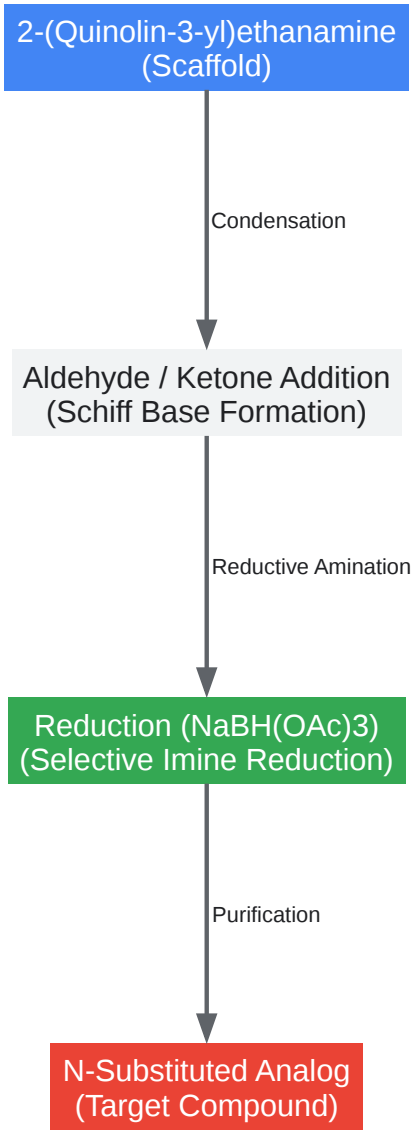

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Workflow for synthesizing N-substituted **2-(Quinolin-3-yl)ethanamine** analogs via reductive amination.

Protocol B: Fluorescence Polarization (FP) Assay for BRD4 Binding Affinity

To objectively compare the binding affinities (Ki) of synthesized analogs against epigenetic targets.

- Reagent Preparation: Prepare assay buffer (50 mM HEPES pH 7.4, 150 mM NaCl, 0.01% Triton X-100).
    - Causality: Triton X-100 is critical. Highly lipophilic quinoline analogs tend to form colloidal aggregates in aqueous solutions, which can yield false-positive inhibition. The detergent prevents this non-specific aggregation.
- Assay Setup & Self-Validation: In a 384-well black microplate, combine recombinant BRD4 BD1 protein (100 nM), FITC-labeled reference ligand (10 nM), and the quinoline analog (serial dilutions from 10 µM to 0.1 nM).
    - Self-Validation Controls:
        - Blank: Buffer only (subtracts background fluorescence).
        - Maximum Polarization (mP): Protein + Tracer only (establishes the 100% binding baseline).
        - Positive Control: JQ1 (validates the dynamic range and sensitivity of the assay).
- Incubation & Reading: Incubate in the dark for 30 minutes at room temperature. Read polarization at λex= 485 nm and λem= 530 nm. Calculate the IC50 using a 4-parameter logistic regression model.

Emerging Applications: Antiviral Repurposing

Recent high-throughput screening efforts have identified quinoline-ethanamine derivatives as potent inhibitors of the SARS-CoV-2 main protease (Mpro / 3CLpro). Derivatives such as 2-(3-

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Methyl-6-(2-methylpropoxy)quinolin-2-yl)ethanamine have demonstrated the ability to intercalate viral RNA and block viral binding to host cells, expanding the utility of the ethanamine-quinoline scaffold beyond oncology and bacteriology into acute virology [3].

References

- Title: Anti-Mycobacterial N-(2-Arylethyl)quinolin-3-amines Inspired by Marine Sponge-Derived Alkaloid Source: Marine Drugs / PubMed URL:[Link]
- Title: Structure-Based Discovery of 4-(6-Methoxy-2-methyl-4-(quinolin-4-yl)-9H-pyrimido[4,5-b]indol-7-yl)-3,5-dimethylisoxazole (CD161) as a Potent and Orally Bioavailable BET Bromodomain Inhibitor Source: Journal of Medicinal Chemistry URL:[Link]
- Title: Sars-c0v-2 inactivation by ethacridine (Patent WO2022093871A1)

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